

Technical Support Guide: Enhancing Perovskite Solar Cell Moisture Stability with 5-AVAI

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Compound of Interest

Compound Name: 5-Aminopentanoic Acid
Hydroiodide
Cat. No.: B1381681

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Welcome to the technical support center for the application of 5-aminovaleric acid iodide (5-AVAI) in perovskite solar cells (PSCs). As researchers and developers know, the intrinsic instability of perovskite materials, particularly their susceptibility to moisture-induced degradation, remains a critical hurdle for commercialization.[1][2] 5-AVAI has emerged as a highly effective additive and surface passivator to bolster device longevity without severely compromising performance.[3]

This guide is structured to provide direct, actionable advice for researchers encountering common issues during their experiments. It is divided into a troubleshooting section for specific problems and a frequently asked questions (FAQs) section for foundational knowledge, supplemented by detailed experimental protocols.

Part 1: Troubleshooting Guide

This section addresses specific experimental outcomes in a question-and-answer format, focusing on the causality behind the issues and providing logical, step-by-step solutions.

Q1: My device's initial Power Conversion Efficiency (PCE) dropped significantly after incorporating 5-AVAI. What is the likely cause?

A: A drop in initial PCE is a common issue when first incorporating 5-AVAI and usually points to a non-optimal formation of the 2D/3D heterostructure. While 5-AVAI enhances stability, its large organic cation tends to form a 2D perovskite layer (e.g., (AVA)₂PbI₄) at the surface or grain

boundaries.[4] This 2D layer has a wider bandgap than the 3D perovskite, which can create an energy barrier for charge extraction if it is too thick or poorly aligned, leading to reduced short-circuit current (J_{sc}) and fill factor (FF).[5]

Potential Causes & Solutions:

- **Excessive 5-AVAI Concentration:** High concentrations of 5-AVAI can lead to the formation of a thick, insulating 2D layer that impedes charge transport.[5] In some cases, a high concentration of the additive can be deleterious to the perovskite film morphology.[6]
 - **Troubleshooting Step:** Systematically decrease the 5-AVAI concentration. If you started at 5 mol% in the precursor, try preparing devices with 3 mol%, 1 mol%, and 0.5 mol%. A lower concentration may be sufficient to passivate defects without creating a significant charge transport barrier.[7]
- **Poor Interfacial Energetics:** The newly formed 2D layer may create a poor energy level alignment with your charge transport layers (ETL or HTL), leading to inefficient charge extraction.
 - **Troubleshooting Step:** Characterize the energy levels of your 5-AVAI-treated perovskite film using techniques like Ultraviolet Photoelectron Spectroscopy (UPS). If a significant mismatch is found, you may need to consider alternative charge transport layers that are better aligned with the 2D/3D structure.
- **Sub-optimal Crystallization:** 5-AVAI can alter the crystallization dynamics of the perovskite precursor ink.[8] This may lead to smaller grains or the formation of pinholes, which can create shunt pathways and lower performance.[9]
 - **Troubleshooting Step:** Re-optimize your annealing protocol. Try a two-step annealing process or a gradual temperature ramp to provide more control over crystal growth. Additionally, employing an anti-solvent dripping step can help in forming higher-quality films.

Q2: I have added 5-AVAI, but my device shows no significant improvement in moisture stability.

A: This outcome suggests that the 5-AVAI is either not being incorporated effectively or that other degradation pathways are dominant. Perovskite degradation is a complex process

involving a synergistic relationship between moisture, oxygen, light, and heat.[1][10]

Potential Causes & Solutions:

- **Ineffective Incorporation:** If used as an additive, the 5-AVAI may not be integrating properly at the grain boundaries or surface. If used as a post-treatment, the layer may be non-uniform or too thin.
 - **Troubleshooting Step:** Switch your application method. If you are using it as an additive, try a post-treatment passivation step instead (see Protocol 2). This gives you more direct control over surface modification.[4][11] Verify the presence of the 2D perovskite phase using Grazing Incidence Wide-Angle X-ray Scattering (GIWAXS) or X-ray Diffraction (XRD).[6]
- **Dominant Extrinsic Factors:** 5-AVAI is primarily effective against moisture.[6] If your unencapsulated device is degrading rapidly in ambient air, the combined effect of oxygen and light may be the primary degradation pathway.
 - **Troubleshooting Step:** Conduct stability testing in a controlled environment. Measure device lifetime in a humidity chamber (e.g., 70-80% RH) in the dark and compare it to a device stored in a dry nitrogen glovebox. This will help you decouple the effects of moisture from oxygen and light.
- **Poor Film Quality:** Pre-existing defects, pinholes, and grain boundaries in your baseline perovskite film provide rapid pathways for moisture ingress.[12] 5-AVAI can passivate these, but it cannot always compensate for a fundamentally poor-quality film.
 - **Troubleshooting Step:** First, focus on improving the quality of your pristine perovskite film. Use SEM to analyze the morphology and ensure you have large, well-connected grains with minimal pinholes before introducing 5-AVAI.

Q3: My JV curve has become "S-shaped" with a low Fill Factor (FF) after 5-AVAI treatment.

A: An "S-shaped" JV curve is a classic sign of a charge extraction barrier at one of the interfaces (perovskite/ETL or perovskite/HTL). This indicates that the 5-AVAI-induced 2D layer, while potentially blocking moisture, is also blocking electrons or holes.

Potential Causes & Solutions:

- **Thick Insulating Layer:** As mentioned in Q1, an overly thick 2D perovskite layer acts as an insulator. This is particularly problematic at the interface with the charge extraction layer.
 - **Troubleshooting Step:** If using a post-treatment method, reduce the concentration of the 5-AVAI solution or decrease the spin-coating speed to form a thinner layer. An annealing step after the post-treatment can also help to better integrate the 2D and 3D phases.
- **Ion Migration and Interfacial Contamination:** While 5-AVAI is intended to reduce ion migration, some studies suggest that certain additives can, under specific conditions, lead to species diffusion and interface contamination, creating performance-inhibiting dipoles at the interface.[\[12\]](#)[\[13\]](#)
 - **Troubleshooting Step:** Use Impedance Spectroscopy (IS) to analyze the interfacial resistance. A significant increase in series or charge transfer resistance after 5-AVAI treatment would support this hypothesis. Re-evaluating the 5-AVAI concentration or the post-treatment annealing conditions is necessary.

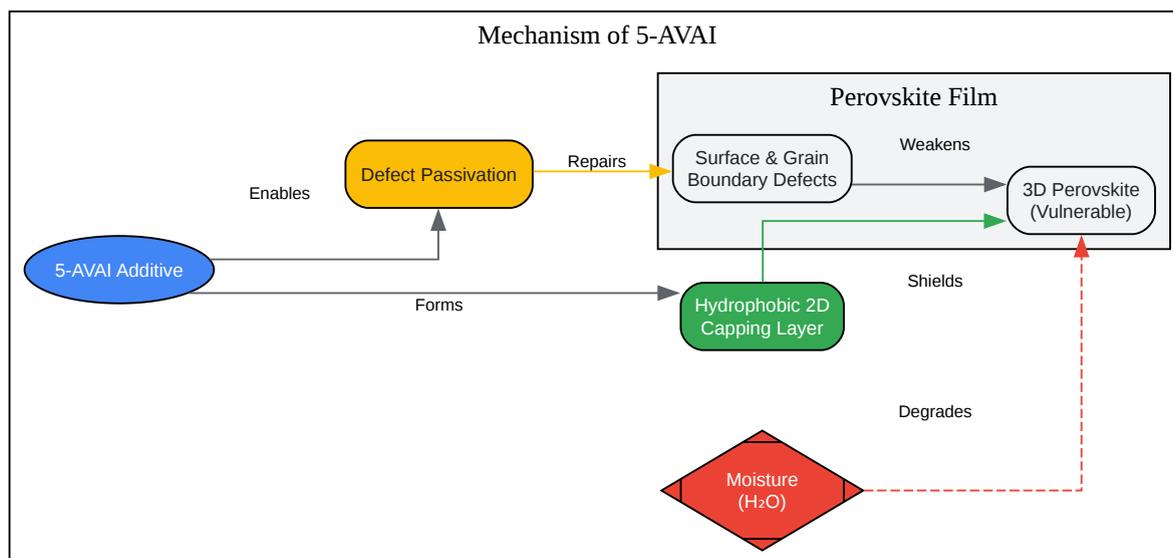
Part 2: Frequently Asked Questions (FAQs)

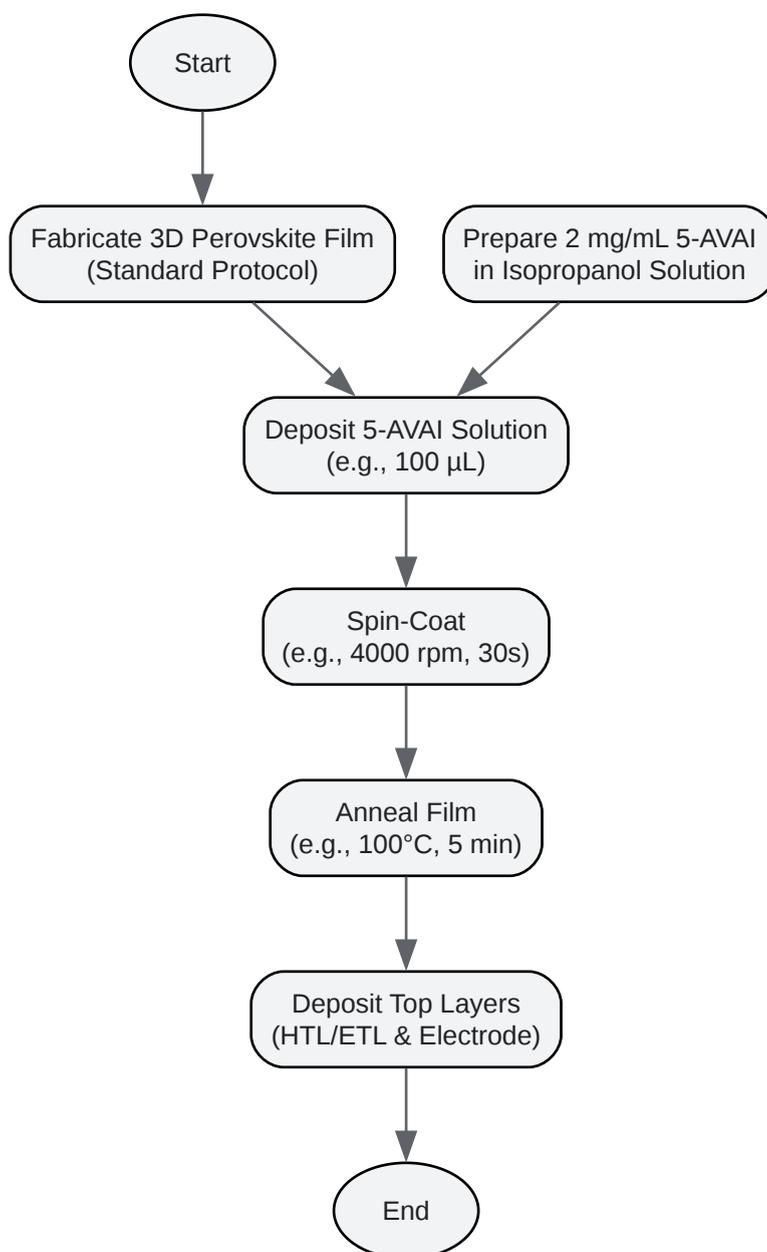
Q1: What is the primary mechanism by which 5-AVAI improves moisture resistance?

A: 5-AVAI enhances moisture stability through a combination of mechanisms. Its amphiphilic nature, possessing both an amine group and a carboxylic acid group, is key to its function. The primary mechanisms are:

- **Formation of a Hydrophobic 2D Capping Layer:** The large 5-AVAI cation interacts with the 3D perovskite surface to form a 2D or quasi-2D perovskite structure.[\[4\]](#) This layer acts as a hydrophobic barrier, physically repelling water molecules and preventing them from reaching the underlying, more vulnerable 3D perovskite.[\[14\]](#)[\[15\]](#)
- **Defect Passivation:** Defects at the perovskite surface and grain boundaries, such as halide vacancies, are primary sites for moisture-initiated degradation. The amine and iodide components of 5-AVAI can effectively passivate these defects, reducing non-radiative recombination and closing pathways for moisture ingress.[\[6\]](#)[\[16\]](#)

- **Improved Film Quality and Reduced Ion Migration:** The presence of 5-AVAI can lead to the formation of more ordered and less defect-rich perovskite structures, which are intrinsically more stable against ion migration—a key factor in device degradation.





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Caption: Workflow for 5-AVAI post-treatment surface passivation.

- 3D Film Fabrication: Fabricate your standard 3D perovskite film on your substrate and complete the annealing step. Allow the film to cool to room temperature inside a glovebox.
- Solution Preparation: Prepare a 2 mg/mL solution of 5-AVAI in anhydrous isopropanol as described in the FAQ section.

- Application: Dispense a small amount of the 5-AVAI solution (e.g., 100 μ L) onto the center of the cooled perovskite film.
- Spin-Coating: Immediately spin-coat at a moderate speed (e.g., 4000 rpm) for 30 seconds to spread the solution and evaporate the solvent.
- Secondary Annealing: Anneal the film on a hotplate at 100 °C for 5-10 minutes. This step helps to remove residual solvent and promotes the reaction between 5-AVAI and the perovskite surface.
- Completion: Allow the film to cool before proceeding with the deposition of the subsequent layers of your solar cell.

References

- The Chemistry Behind Stability: How 5-AVAI Impacts Solar Cells. NINGBO INNO PHARMCHEM CO.,LTD. [Link](#)
- Effects of 5-Ammonium Valeric Acid Iodide as Additive on Methyl Ammonium Lead Iodide Perovskite Solar Cells. (2020). MDPI. [Link](#)
- Photovoltaic Efficiency Optimization of Electrodeposited MAPbI₃ Perovskite: Impact of 5-Ammonium Valeric Acid Iodide Additive. (2024). ACS Publications. [Link](#)
- Phase stability of formamidinium lead iodide with addition of 5-ammonium valeric acid chloride. (2024). RSC Publishing. [Link](#)
- 5-Ammonium Valeric Acid Iodide to Stabilize MAPbI₃ via a Mixed-Cation Perovskite with Reduced Dimension. ResearchGate. [Link](#)
- 5-Ammonium Valeric Acid Iodide to Stabilize MAPbI₃ via a Mixed-Cation Perovskite with Reduced Dimension. (2020). ACS Publications. [Link](#)
- A synopsis of progressive transition in precursor inks development for metal halide perovskites-based photovoltaic technology. (2021). RSC Publishing. [Link](#)
- Carbon-Based Perovskite Solar Cells: Interface Engineering of 5-AVAI Additive. ResearchGate. [Link](#)

- Key degradation mechanisms of perovskite solar cells and strategies for enhanced stability: issues and prospects. (2025). RSC Publishing. [Link](#)
- Effects of 5-Ammonium Valeric Acid Iodide as Additive on Methyl Ammonium Lead Iodide Perovskite Solar Cells. (2025). ResearchGate. [Link](#)
- Surface Passivation of Perovskite Solar Cells Toward Improved Efficiency and Stability. [springer.com](#). [Link](#)
- 5-Ammonium Valeric Acid Iodide (5-AVAI) Molecules Modified Buried Interface for Realizing High-Performance Perovskite Solar Cells. (2025). IEEE Xplore. [Link](#)
- Surface Passivation to Improve the Performance of Perovskite Solar Cells. (2024). MDPI. [Link](#)
- Perovskite Solar Cells: Causes of Degradation. Ossila. [Link](#)
- The Causes of Degradation of Perovskite Solar Cells. ResearchGate. [Link](#)
- Impact of moisture on efficiency-determining electronic processes in perovskite solar cells. SciSpace. [Link](#)
- Stabilizing perovskite solar cells—researchers decouple the synergistic role of water and oxygen in degradation. (2024). The American Ceramic Society. [Link](#)
- Surface Passivation of Perovskite Solar Cells Toward Improved Efficiency and Stability. (2019). National Institutes of Health. [Link](#)
- Why is my perovskite solar cell not working? (2022). ResearchGate. [Link](#)
- What Is The Impact Of Humidity On The Long-term Stability Of Perovskite Solar Cells? (2025). YouTube. [Link](#)
- Deep surface passivation for efficient and hydrophobic perovskite solar cells. RSC Publishing. [Link](#)

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Sources

- 1. Key degradation mechanisms of perovskite solar cells and strategies for enhanced stability: issues and prospects - RSC Advances (RSC Publishing) DOI:10.1039/D4RA07942F [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. mdpi.com [mdpi.com]
- 7. pubs.rsc.org [pubs.rsc.org]
- 8. pubs.rsc.org [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. ceramics.org [ceramics.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. ossila.com [ossila.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Deep surface passivation for efficient and hydrophobic perovskite solar cells - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 16. Surface Passivation to Improve the Performance of Perovskite Solar Cells | MDPI [mdpi.com]
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